

Tetrabutylammonium benzoate CAS number 18819-89-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrabutylammonium benzoate*

Cat. No.: *B099290*

[Get Quote](#)

An In-depth Technical Guide to **Tetrabutylammonium Benzoate** (CAS: 18819-89-1)

This technical guide provides a comprehensive overview of **Tetrabutylammonium benzoate**, a quaternary ammonium salt with significant applications in organic synthesis, polymer chemistry, and pharmaceutical development. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and key applications.

Physicochemical Properties

Tetrabutylammonium benzoate is a white to off-white crystalline solid. Its key physical and chemical properties are summarized in the table below, providing a ready reference for laboratory use.

Property	Value
CAS Number	18819-89-1
Molecular Formula	C ₂₃ H ₄₁ NO ₂
Molecular Weight	363.58 g/mol [1][2]
Appearance	Colorless or almost white powder/crystals[1]
Melting Point	64-67 °C[1]
Boiling Point	425.5 °C[3]
Solubility	Soluble in acetonitrile (0.1 g/mL)[2]. The bulky tetrabutyl groups allow it to dissolve in nonpolar organic solvents.[4]
Purity	≥99% (Assay by titration)[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Tetrabutylammonium benzoate**.

- ¹H NMR (in CDCl₃):** The proton NMR spectrum is expected to show peaks corresponding to the tetrabutylammonium cation at approximately δ 1.0–1.6 ppm (methyl and methylene groups) and the benzoate anion at δ 7.4–8.0 ppm (aromatic protons).[4]
- ¹³C NMR:** The carbon NMR spectrum will show characteristic peaks for the butyl chains of the cation and the aromatic and carboxyl carbons of the benzoate anion.
- FT-IR:** The infrared spectrum will exhibit characteristic absorption bands for C-H stretching and bending vibrations of the alkyl groups, C=C stretching of the aromatic ring, and a strong absorption for the carboxylate (C=O) stretching of the benzoate anion.
- Mass Spectrometry (ESI-MS):** High-resolution electrospray ionization mass spectrometry confirms the presence of the tetrabutylammonium cation ([C₁₆H₃₆N]⁺) and the benzoate anion ([C₇H₅O₂]⁻).[4]

Experimental Protocols

Synthesis of Tetrabutylammonium Benzoate via Metathesis Reaction

This protocol describes a common and efficient method for synthesizing **Tetrabutylammonium benzoate** from Tetrabutylammonium bromide and sodium benzoate through a salt metathesis reaction.^[4]

Materials:

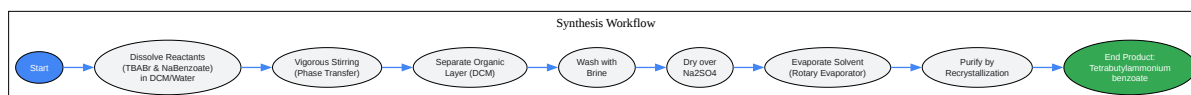
- Tetrabutylammonium bromide (1 equivalent)
- Sodium benzoate (1 equivalent)
- Dichloromethane (DCM)
- Deionized water
- Brine solution (saturated aq. NaCl)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Separatory funnel
- Magnetic stirrer and stir bar
- Rotary evaporator

Procedure:

- **Dissolution of Reactants:** In a round-bottom flask, dissolve Tetrabutylammonium bromide and sodium benzoate in a biphasic solvent system of dichloromethane and deionized water.
- **Reaction:** Stir the mixture vigorously at room temperature for several hours to facilitate the transfer of ions between the two phases. The tetrabutylammonium cation will pair with the

benzoate anion and move into the organic layer, while sodium bromide remains in the aqueous layer.[4]

- **Phase Separation:** Transfer the mixture to a separatory funnel and allow the layers to separate. Collect the bottom organic layer (dichloromethane).
- **Washing:** Wash the organic layer with brine solution to remove any remaining water-soluble impurities.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the dichloromethane under reduced pressure using a rotary evaporator to yield the crude **Tetrabutylammonium benzoate**.
- **Purification (Optional):** The product can be further purified by recrystallization from a suitable solvent system, such as acetone/diethyl ether.



[Click to download full resolution via product page](#)

Synthesis Workflow for **Tetrabutylammonium Benzoate**

Phase-Transfer Catalyzed Esterification

This protocol outlines the use of **Tetrabutylammonium benzoate** as a phase-transfer catalyst for the esterification of a carboxylic acid.

Materials:

- Carboxylic acid (e.g., Benzoic acid) (1 equivalent)
- Alkyl halide (e.g., Butyl bromide) (1.1 equivalents)

- Potassium carbonate (K_2CO_3) or another suitable base (2 equivalents)
- **Tetrabutylammonium benzoate** (0.05 - 0.1 equivalents, catalyst)
- Toluene or another suitable organic solvent
- Deionized water
- Round-bottom flask with reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

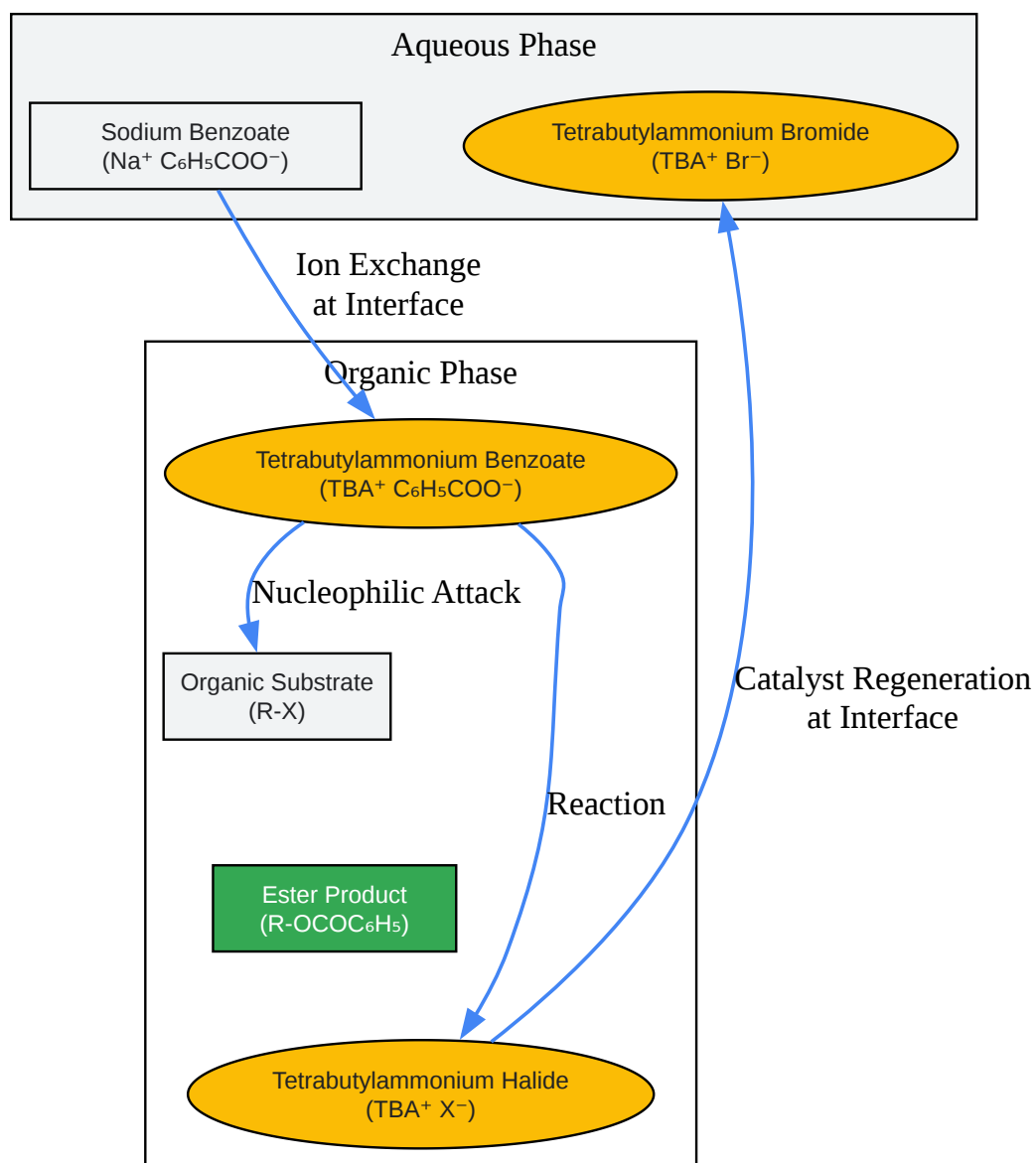
- Setup: To a round-bottom flask equipped with a reflux condenser and magnetic stir bar, add the carboxylic acid, potassium carbonate, and deionized water.
- Addition of Catalyst and Reactants: Add the **Tetrabutylammonium benzoate** catalyst, the organic solvent (toluene), and the alkyl halide.
- Reaction: Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Separate the organic layer, wash it with water and then with brine.
- Purification: Dry the organic layer over an anhydrous drying agent, filter, and concentrate under reduced pressure. The crude ester can be purified by column chromatography or distillation.

Signaling Pathways and Mechanisms

Mechanism of Phase-Transfer Catalysis

Tetrabutylammonium benzoate functions as a phase-transfer catalyst by facilitating the transport of the benzoate anion (or another nucleophile) from an aqueous phase into an organic phase where the reaction with an organic-soluble substrate occurs. The lipophilic

tetrabutylammonium cation forms an ion pair with the anion, rendering it soluble in the organic medium.

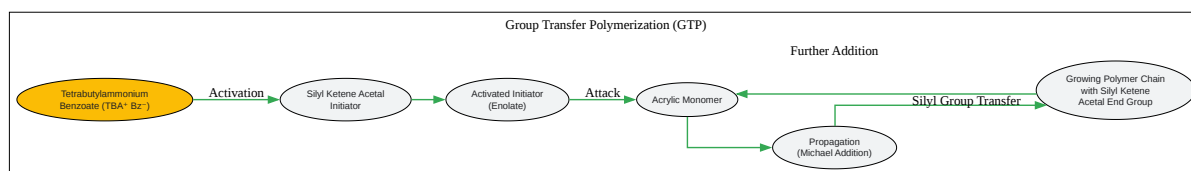


[Click to download full resolution via product page](#)

Mechanism of Phase-Transfer Catalysis

Group Transfer Polymerization (GTP)

Tetrabutylammonium benzoate can act as a nucleophilic catalyst in Group Transfer Polymerization (GTP), a living polymerization method for acrylic monomers. The benzoate anion activates a silyl ketene acetal initiator, which then attacks the monomer in a Michael addition-like fashion. The silyl group is subsequently transferred to the newly formed enolate, regenerating the silyl ketene acetal at the growing chain end.



[Click to download full resolution via product page](#)

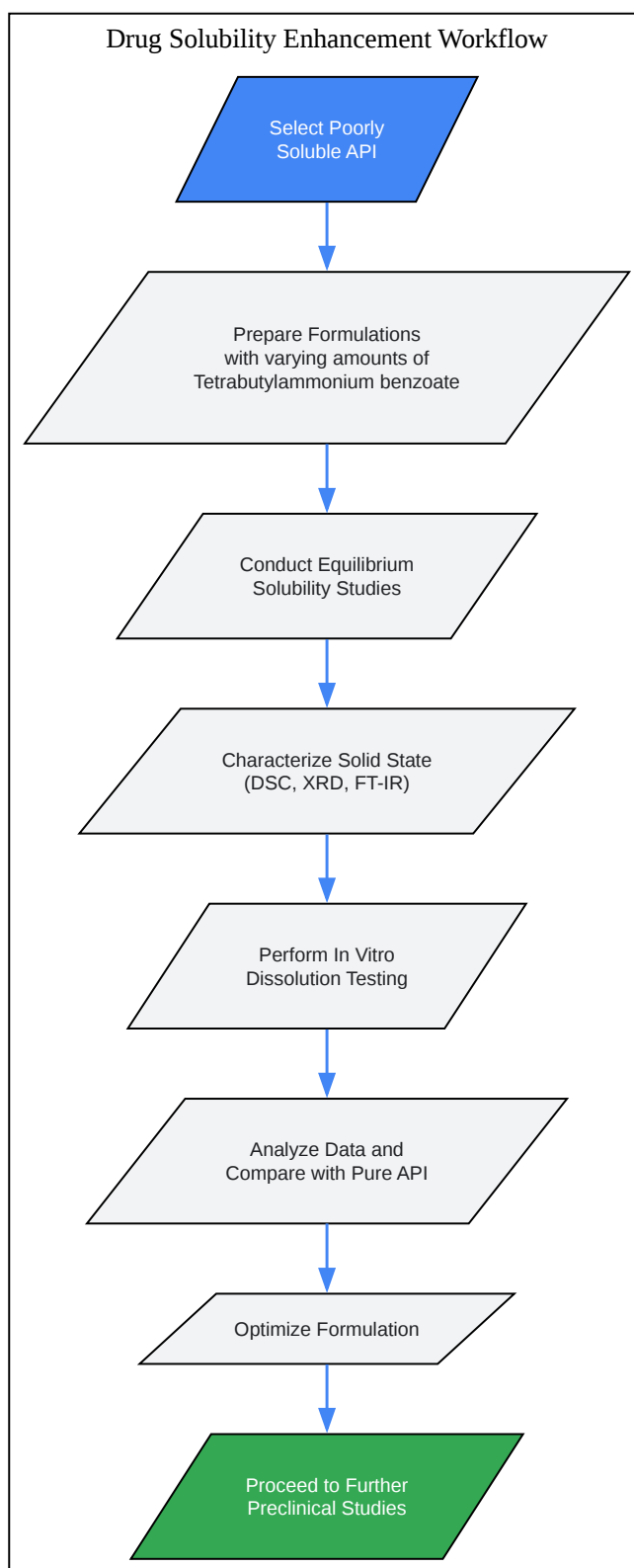
Simplified Mechanism of Group Transfer Polymerization

Applications in Drug Development

A significant application of **Tetrabutylammonium benzoate** in the pharmaceutical industry is to enhance the solubility and bioavailability of poorly water-soluble active pharmaceutical ingredients (APIs).[1] By forming an ion pair or a complex with the drug molecule, it can improve its dissolution characteristics.

Experimental Workflow for Solubility Enhancement

The following workflow outlines a general procedure for evaluating the potential of **Tetrabutylammonium benzoate** to improve the solubility of a poorly soluble drug.



[Click to download full resolution via product page](#)

Workflow for Drug Solubility Enhancement

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. denmarkgroup.illinois.edu [denmarkgroup.illinois.edu]
- 2. Tetrabutylammonium Benzoate | C₂₃H₄₁NO₂ | CID 10981353 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Group Transfer Polymerization: A Critical Review of Its Mechanism and Comparison with Other Methods for Controlled Poly... [ouci.dntb.gov.ua]
- 4. Tetrabutylammonium benzoate | 18819-89-1 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Tetrabutylammonium benzoate CAS number 18819-89-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099290#tetrabutylammonium-benzoate-cas-number-18819-89-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com